

In-Depth Technical Guide to the Physical and Chemical Characteristics of Mesna Powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Mercaptoethanesulfonic acid
sodium*

Cat. No.: *B1676310*

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Abstract

Mesna, chemically known as sodium 2-mercaptoethanesulfonate, is a vital uroprotective agent administered in conjunction with certain chemotherapy drugs, primarily ifosfamide and cyclophosphamide, to mitigate the risk of hemorrhagic cystitis. Its efficacy is rooted in the targeted neutralization of acrolein, a toxic metabolite of these chemotherapeutic agents. This technical guide provides a comprehensive overview of the core physical and chemical characteristics of Mesna powder. It includes tabulated quantitative data, detailed experimental protocols for key analytical methods, and visualizations of its mechanism of action and analytical workflows to support researchers, scientists, and drug development professionals in their work with this important compound.

Physical Characteristics

Mesna powder is a white to off-white crystalline solid with a characteristic odor. It is a hygroscopic substance and should be stored in a dry environment.

| Physical Property | Value | Reference |
|-------------------|---------------------------------------|-----------|
| Appearance | White to off-white crystalline powder | [1] |
| Odor | Characteristic | [1] |
| Melting Point | >240 °C (with decomposition) | [2] |

Chemical Characteristics

Mesna is the sodium salt of 2-mercaptoethanesulfonic acid. Its chemical structure features a thiol (-SH) group, which is central to its biological activity, and a sulfonate (-SO₃⁻) group, which imparts high water solubility.

| Chemical Property | Value/Description | Reference |
|-------------------|---|-----------|
| Chemical Name | Sodium 2-mercaptoethanesulfonate | [3] |
| Synonyms | Mesnum, Uromitexan, Mesnex | [3] |
| Molecular Formula | C ₂ H ₅ NaO ₃ S ₂ | [4] |
| Molecular Weight | 164.18 g/mol | [4] |
| CAS Number | 19767-45-4 | [2] |
| Stability | Stable under standard conditions. In the presence of oxygen, it can oxidize to form its disulfide dimer, dimesna. | [5] |

Solubility

Mesna exhibits high solubility in aqueous solutions and is also soluble in some polar organic solvents.

| Solvent | Solubility | Reference |
|---------------------------|---------------------------|-----------|
| Water | Freely soluble (50 mg/mL) | [2] |
| Dimethyl Sulfoxide (DMSO) | Soluble (33 mg/mL) | [2] |
| Methanol | Soluble | [1] |
| Ethanol | Slightly soluble | [2] |
| Cyclohexane | Practically insoluble | [2] |

pKa

The acidity of the thiol group is a key parameter for its nucleophilic activity. While a specific experimentally determined pKa value for Mesna's thiol group is not readily available in the reviewed literature, the pKa of similar small-molecule thiols typically ranges from 8 to 10.

Spectroscopic Properties

Infrared (IR) Spectroscopy

The FT-IR spectrum of Mesna powder shows characteristic absorption bands corresponding to its functional groups.

| Wavenumber (cm ⁻¹) | Functional Group | Vibration Mode |
|--------------------------------|--|----------------|
| ~2560 | Thiol (-SH) | Stretching |
| ~1200-1300 | Sulfonate (-SO ₃ ⁻) | Stretching |

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are used to confirm the structure of Mesna. In solution, Mesna predominantly exists in a trans-rotameric form[6].

¹H NMR: The proton NMR spectrum would be expected to show two triplets corresponding to the two methylene (-CH₂-) groups.

¹³C NMR: The carbon-13 NMR spectrum would display two distinct signals for the two carbon atoms in different chemical environments.

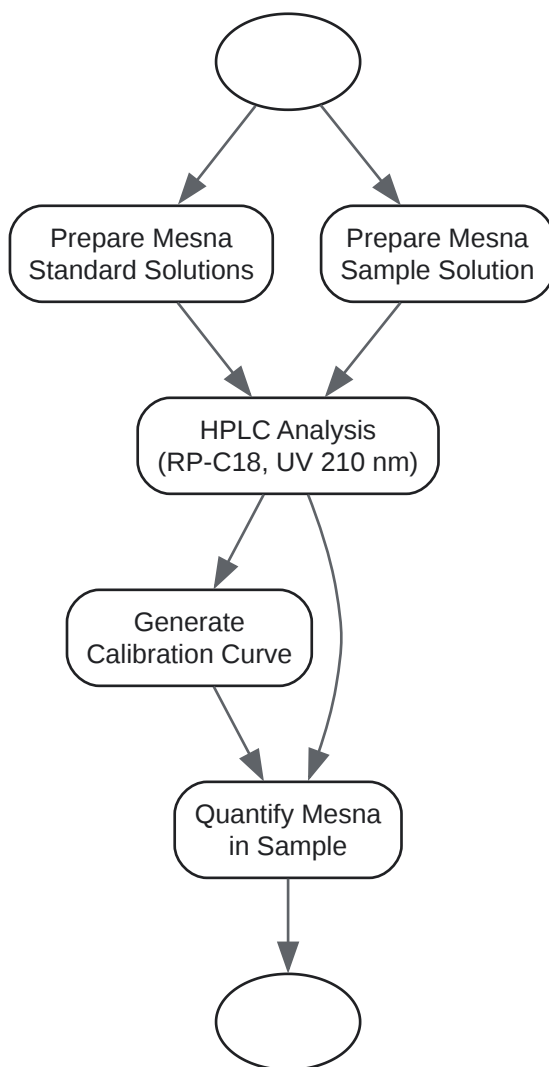
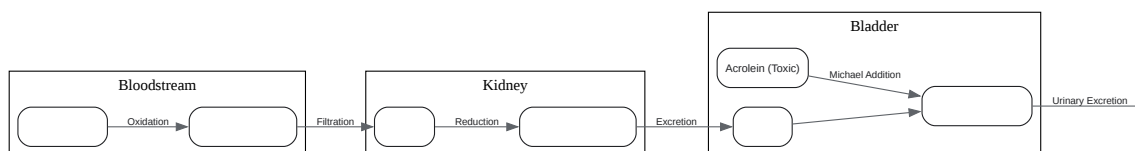
UV-Visible (UV-Vis) Spectroscopy

Mesna exhibits UV absorption maxima that can be utilized for its quantification.

| Wavelength (nm) | Description |
|-----------------|--|
| ~210-214 | Used for UV detection in HPLC analysis |
| 250 and 290 | Absorption maxima |

Uroprotective Mechanism of Action

The primary mechanism of Mesna's uroprotective effect is the neutralization of acrolein, a urotoxic metabolite of cyclophosphamide and ifosfamide[7][8][9]. After administration, Mesna is oxidized in the bloodstream to its inactive disulfide form, dimesna[5][7]. Upon reaching the kidneys, dimesna is reduced back to the active Mesna, which is then excreted into the bladder[5][7]. In the bladder, the free thiol group of Mesna acts as a nucleophile and reacts with the electrophilic α,β -unsaturated aldehyde of acrolein via a Michael addition reaction[8]. This reaction forms a stable, non-toxic thioether conjugate that is safely excreted in the urine, thus preventing acrolein-induced bladder damage and hemorrhagic cystitis[7][8].



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